

Safe handling and storage procedures for 5-Bromo-3-pyridylacetic acid

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Compound of Interest

Compound Name: 5-Bromo-3-pyridylacetic acid

Cat. No.: B1363985

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Technical Support Center: 5-Bromo-3-pyridylacetic Acid

Welcome to the Technical Support Center for **5-Bromo-3-pyridylacetic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical information, safe handling procedures, and troubleshooting advice for experiments involving this versatile chemical intermediate. As a Senior Application Scientist, my goal is to combine technical accuracy with practical, field-tested insights to ensure the success and safety of your research.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling, storage, and properties of **5-Bromo-3-pyridylacetic acid**.

Q1: What are the primary hazards associated with **5-Bromo-3-pyridylacetic acid**?

A1: **5-Bromo-3-pyridylacetic acid** is classified as an irritant. The primary hazards include causing skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2][3][4]} It is crucial to handle this compound with appropriate personal protective equipment (PPE) to avoid direct contact.

Q2: What are the recommended storage conditions for **5-Bromo-3-pyridylacetic acid**?

A2: To ensure its stability, **5-Bromo-3-pyridylacetic acid** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[\[1\]](#)[\[5\]](#) Some suppliers recommend refrigeration at 2-8°C for long-term storage.[\[5\]](#) It should be stored away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Q3: What is the solubility of **5-Bromo-3-pyridylacetic acid**?

A3: **5-Bromo-3-pyridylacetic acid** is soluble in water and other polar solvents like alcohols.[\[5\]](#) [\[6\]](#) One source indicates a water solubility of 15 g/L at 25°C.[\[7\]](#) This solubility is attributed to the presence of the carboxylic acid group.

Q4: What are the key chemical properties of **5-Bromo-3-pyridylacetic acid**?

A4: Below is a table summarizing the key chemical properties of **5-Bromo-3-pyridylacetic acid**.

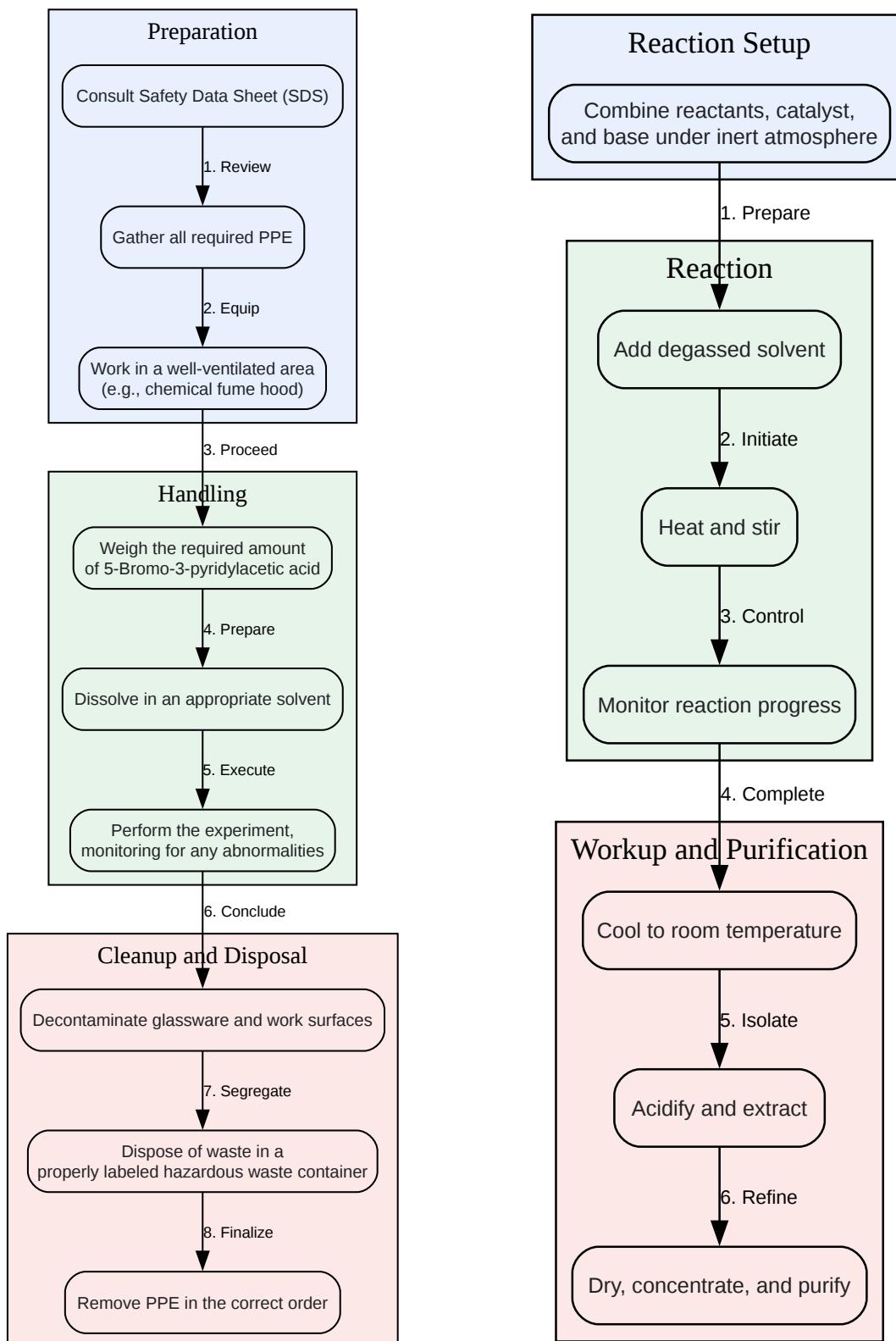
Property	Value	Reference(s)
CAS Number	39891-12-8	[4] [5] [6]
Molecular Formula	C ₇ H ₆ BrNO ₂	[6]
Molecular Weight	216.03 g/mol	[6]
Appearance	White to off-white or pale brown solid/powder	[6]
pKa	3.86 ± 0.10 (Predicted)	[5]

Q5: Is **5-Bromo-3-pyridylacetic acid** stable under normal laboratory conditions?

A5: Yes, **5-Bromo-3-pyridylacetic acid** is stable under normal, recommended storage conditions.[\[1\]](#) However, like other pyridylacetic acids, it may be susceptible to decarboxylation under certain reaction conditions, particularly at elevated temperatures.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper safety protocols is paramount when working with any chemical. The following diagram and table outline the necessary PPE and a general safe handling workflow.



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